N,N'-Dimethylsulfamide: A High-Performance Solvent for Modern Chemical Synthesis

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Compound of Interest

Compound Name:	*N,N'-Dimethylsulfamide*
CAS No.:	*22504-72-9*
Cat. No.:	*B1206381*

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Introduction: Beyond the Standard Polar Aprotic Solvents

In the landscape of chemical synthesis, the choice of solvent is a critical parameter that can dictate the success, efficiency, and scalability of a reaction. While mainstays like N,N-Dimethylformamide (DMF) and Dimethyl Sulfoxide (DMSO) have long been the workhorses for a variety of transformations, growing concerns over their toxicity and environmental impact have spurred the search for viable alternatives.[1] Enter **N,N'-Dimethylsulfamide** (DMS), a polar aprotic solvent with a unique profile of properties that positions it as a compelling candidate for a range of applications, from nucleophilic substitutions to cross-coupling reactions.

This technical guide provides an in-depth exploration of **N,N'-Dimethylsulfamide** as a solvent, offering insights into its physicochemical properties, its advantages over traditional solvents, and detailed protocols for its application in key chemical transformations. This document is intended for researchers, scientists, and drug development professionals seeking to optimize their synthetic routes and embrace greener, more efficient chemical practices.

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Physicochemical Properties and Advantages of N,N'-Dimethylsulfamide

N,N'-Dimethylsulfamide, a sulfamide derivative, is a white to off-white solid at room temperature.[2] Its utility as a solvent is rooted in its molecular structure, which imparts a high degree of polarity and the ability to effectively solvate a wide range of organic and inorganic species.

Property	Value	Source
CAS Number	3984-14-3	[2]
Molecular Formula	$C_2H_8N_2O_2S$	[2]
Molecular Weight	124.16 g/mol	[2]
Melting Point	95-96 °C	[2][3]
Boiling Point	216.9 ± 23.0 °C	[3]
Solubility	Slightly soluble in Acetone, DMSO, and Methanol	[2][3]
pKa (Predicted)	11.41 ± 0.60	[2][3]

The high boiling point of DMS makes it particularly suitable for reactions requiring elevated temperatures, minimizing solvent loss and ensuring stable reaction conditions. As a polar aprotic solvent, DMS excels at solvating cations while leaving anions relatively "naked" and therefore more nucleophilic. This characteristic is especially advantageous in reactions like nucleophilic substitutions (S_N2), where a highly reactive nucleophile is desired.[4]

A key advantage of sulfamide-based solvents like DMS is their enhanced stability in demanding chemical environments. For instance, in the context of Li-O_2 batteries, N,N-dimethyl-trifluoromethanesulfonamide, a structurally related sulfonamide, has demonstrated high resistance to chemical degradation by peroxide and superoxide, outperforming DMSO in cycling stability.[5] This suggests that the sulfamide core in DMS may offer superior stability in reactions involving strong oxidants or nucleophiles compared to traditional polar aprotic solvents.

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Applications in Chemical Synthesis

The unique properties of **N,N'-Dimethylsulfamide** make it a versatile solvent for a variety of chemical reactions. Below, we explore its application in two major classes of transformations: nucleophilic substitution and palladium-catalyzed cross-coupling reactions.

Nucleophilic Substitution Reactions (S_N2)

Causality of Solvent Choice: S_N2 reactions are bimolecular processes where the rate is highly dependent on the reactivity of the nucleophile.[6] Polar aprotic solvents are known to accelerate S_N2 reactions by effectively solvating the counter-ion of the nucleophile (typically a cation) while poorly solvating the anionic nucleophile itself.[4] This leaves the nucleophile highly reactive and available to attack the electrophilic center. The polar nature of DMS, coupled with its aprotic character, makes it an excellent choice for facilitating these transformations. Its high boiling point also allows for a wider range of reaction temperatures to be explored, which can be crucial for reactions with high activation energies.

Experimental Workflow for S_N2 Reactions in DMS

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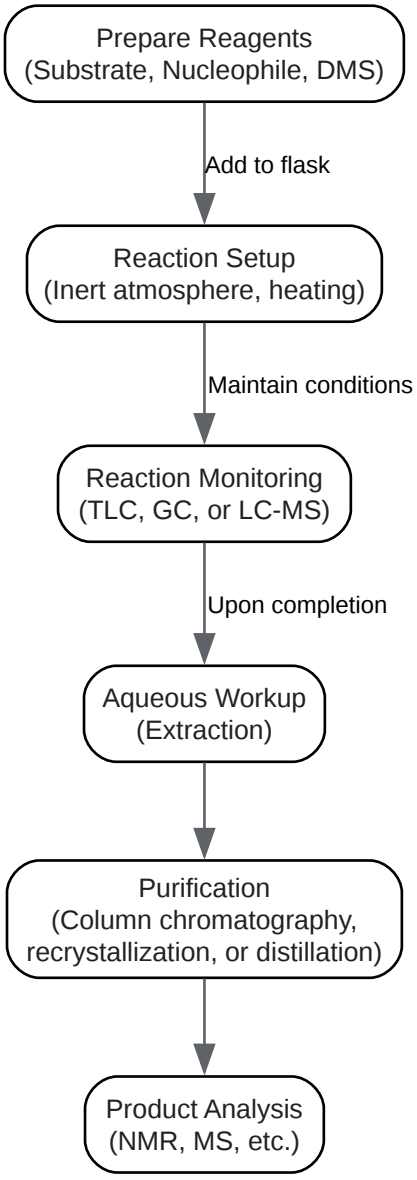

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Caption: General workflow for conducting an S_N2 reaction using **N,N'-Dimethylsulfamide** as the solvent.

Protocol: Synthesis of an Alkyl Halide via S_N2 Reaction

This protocol describes a representative S_N2 reaction where an alcohol is converted to an alkyl halide using a halide salt in DMS.

Materials:

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- Alcohol (e.g., 1-octanol)
- Sodium Bromide (NaBr)
- **N,N'-Dimethylsulfamide** (DMS), anhydrous
- Sulfuric acid, concentrated
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **N,N'-Dimethylsulfamide** (DMS) and sodium bromide. Stir the mixture until the salt is fully dissolved.
- Addition of Reactants: To the stirred solution, add the alcohol (e.g., 1-octanol).
- Initiation: Slowly and carefully add concentrated sulfuric acid to the mixture. An exothermic reaction may be observed.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 100-120 °C) and maintain it under reflux for the required time (monitor by TLC or GC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Carefully pour the reaction mixture into a separatory funnel containing ice-water.

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- Extraction: Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Washing: Wash the combined organic layers with water and then with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by distillation or column chromatography to yield the pure alkyl halide.

Palladium-Catalyzed Cross-Coupling Reactions

Causality of Solvent Choice: Palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, are powerful tools for the formation of carbon-carbon and carbon-heteroatom bonds.[7] The choice of solvent in these reactions is critical as it needs to dissolve a variety of components, including organic substrates, organometallic reagents, and inorganic bases, while also stabilizing the palladium catalyst in its active form.[7] Polar aprotic solvents like DMF and NMP are commonly used in these reactions.[8] The coordinating ability of such solvents can influence the selectivity and efficiency of the catalytic cycle.[8] Given its structural similarity to these solvents, DMS is expected to be a suitable medium for a range of palladium-catalyzed cross-coupling reactions.

Logical Relationship in Suzuki-Miyaura Coupling

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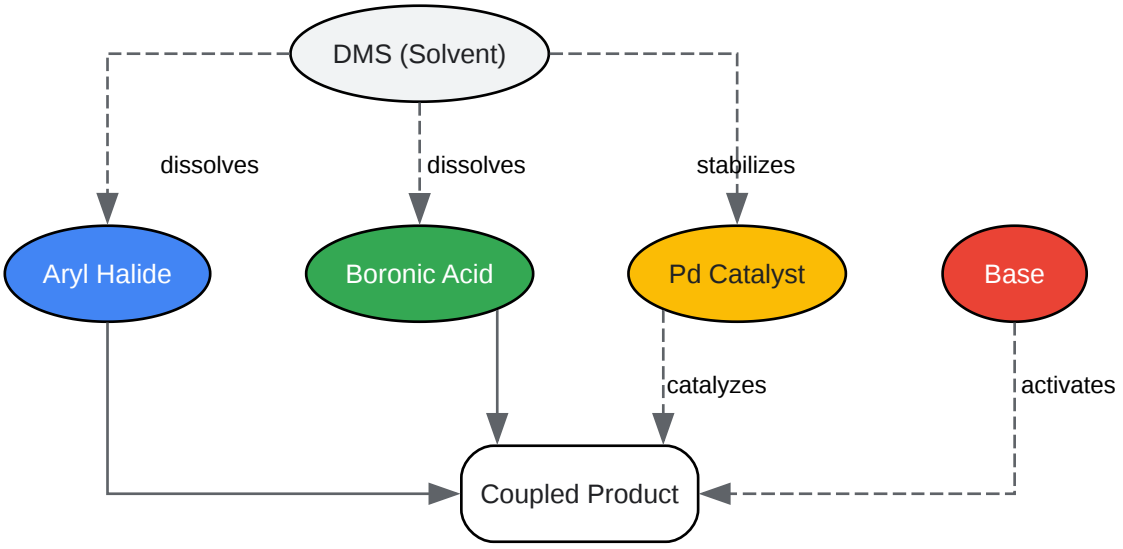

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Caption: The role of **N,N'-Dimethylsulfamide** (DMS) as a solvent in a Suzuki-Miyaura cross-coupling reaction.

Protocol: Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines a general procedure for a Suzuki-Miyaura cross-coupling reaction using DMS as the solvent.

Materials:

- Aryl halide (e.g., bromobenzene)
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., $Pd(PPh_3)_4$)
- Base (e.g., potassium carbonate)
- **N,N'-Dimethylsulfamide** (DMS), anhydrous
- Schlenk flask or similar reaction vessel
- Inert gas supply (e.g., argon or nitrogen)

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- Magnetic stirrer and stir bar
- Heating mantle or oil bath

Procedure:

- Inert Atmosphere: Set up a Schlenk flask under an inert atmosphere of argon or nitrogen.
- Addition of Solids: To the flask, add the aryl halide, arylboronic acid, palladium catalyst, and base.
- Solvent Addition: Add anhydrous **N,N'-Dimethylsulfamide** (DMS) to the flask via a syringe.
- Degassing: Subject the reaction mixture to several cycles of vacuum and backfilling with inert gas to ensure all oxygen is removed.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by TLC or GC-MS.
- Workup: Once the reaction is complete, cool the mixture to room temperature and quench with water.
- Extraction: Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate).
- Washing and Drying: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- Purification: Concentrate the solvent under reduced pressure and purify the residue by column chromatography to obtain the biaryl product.

Safety and Handling

N,N'-Dimethylsulfamide is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[9] It is essential to handle this compound in a well-ventilated fume hood and to wear appropriate personal protective

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equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

N,N'-Dimethylsulfamide presents a promising alternative to conventional polar aprotic solvents, offering a unique combination of high polarity, a high boiling point, and potentially enhanced chemical stability. While further research is needed to fully explore its scope and limitations, the theoretical advantages and the successful application of structurally similar compounds in demanding applications suggest that DMS is a valuable addition to the synthetic chemist's toolbox. The protocols provided in this guide serve as a starting point for researchers to begin exploring the potential of **N,N'-Dimethylsulfamide** in their own synthetic endeavors, paving the way for the development of more robust, efficient, and sustainable chemical processes.

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